

Structure-Activity Relationship of YM-254890

Analogs: A Comparative Guide

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Compound of Interest

Compound Name: YM-254890

Cat. No.: B15606623

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The cyclic depsipeptide **YM-254890**, originally isolated from *Chromobacterium* sp., is a highly potent and selective inhibitor of the Gq/11 subfamily of G proteins.[1][2] Its unique mechanism of action, which involves locking the Gαq subunit in an inactive GDP-bound state, has made it an invaluable tool for studying Gq/11-mediated signaling pathways.[3] However, the structural complexity of **YM-254890** presents challenges for its synthesis and further development. This has spurred research into the structure-activity relationships (SAR) of its analogs, with the goal of identifying more synthetically accessible and potent inhibitors.[4][5] This guide provides a comparative analysis of key **YM-254890** analogs, summarizing their biological activity and the experimental methods used for their evaluation.

Comparative Biological Activity of YM-254890

Analogs

The inhibitory potency of **YM-254890** and its analogs is typically assessed by measuring their effect on Gq/11-mediated intracellular signaling events, such as the mobilization of intracellular calcium ($[Ca^{2+}]_i$) or the accumulation of inositol monophosphate (IP_1). The half-maximal inhibitory concentration (IC_{50}) is a standard measure of a compound's potency. The following table summarizes the IC_{50} values for several key analogs compared to the parent compound, **YM-254890**.

Compound	Modification	IC ₅₀ (nM)	Assay	Reference
YM-254890	-	31	P2Y ₁ receptor-mediated Ca ²⁺ mobilization	[6]
FR900359	Structurally similar natural product	-	Potent Gq inhibitor	[5]
YM-19	Simplified N-methyldehydroal anine moiety	-	Most potent among new simplified analogs	[4]
YM-13	Novel analog	-	Potent and selective Gq inhibitory activity	[1]
YM-14	Novel analog	-	Potent and selective Gq inhibitory activity	[1]
YM-18	Novel analog	-	Potent and selective Gq inhibitory activity	[1]
YM-385780	Reduced terminal double bond	-	Gq-inhibitory activity	[5]
YM-385781	Reduced terminal double bond	-	Gq-inhibitory activity	[5]

Note: Direct comparison of IC₅₀ values should be made with caution as experimental conditions can vary between studies.

SAR studies have revealed that even minor structural modifications to the **YM-254890** scaffold can significantly impact its inhibitory activity.[1] For instance, the synthesis and evaluation of

analogues with modifications to the N-methyldehydroalanine moiety have led to the discovery of potent and simplified inhibitors like YM-19.[4] However, many modifications result in a decrease in potency, highlighting the intricate relationship between the compound's structure and its interaction with the Gq protein.[1][7] The structurally similar natural product, FR900359, is also a potent Gq/11 inhibitor and is often studied in parallel with **YM-254890**. [8]

Experimental Protocols

The evaluation of **YM-254890** analogues relies on robust in vitro assays that can quantify their inhibitory effect on Gq/11 signaling. The following are detailed methodologies for key experiments.

Intracellular Calcium Mobilization Assay

This assay is a common method to assess the activity of Gq-coupled receptors and their inhibitors.[9][10] The activation of Gq proteins leads to the production of inositol trisphosphate (IP₃), which triggers the release of Ca²⁺ from intracellular stores.[11]

Principle: A calcium-sensitive fluorescent dye is loaded into cells expressing a Gq-coupled receptor of interest. An agonist for the receptor is added to stimulate Ca²⁺ release, leading to an increase in fluorescence. The ability of a **YM-254890** analogue to inhibit this fluorescence increase is measured.[12][13]

Detailed Protocol:

- Cell Culture:
 - Seed cells (e.g., HEK293 or CHO) expressing the target Gq-coupled receptor in 96-well or 384-well black-walled, clear-bottom plates.
 - Culture the cells until they form a confluent monolayer.
- Dye Loading:
 - Prepare a loading buffer containing a calcium-sensitive dye (e.g., Fluo-4 AM or Fura-2 AM) and an organic anion transport inhibitor like probenecid (to prevent dye leakage).
 - Remove the cell culture medium and add the dye-loading buffer to each well.

- Incubate the plate at 37°C for 30-60 minutes to allow the cells to take up the dye.
- Compound Incubation:
 - After dye loading, wash the cells with a suitable assay buffer (e.g., Hanks' Balanced Salt Solution with HEPES).
 - Add varying concentrations of the **YM-254890** analog to the wells and incubate for a predetermined period.
- Agonist Stimulation and Signal Detection:
 - Measure the baseline fluorescence using a fluorescence plate reader (e.g., FlexStation or FLIPR).
 - Add a known concentration of a specific agonist for the Gq-coupled receptor to stimulate intracellular calcium release.
 - Immediately begin kinetic reading of the fluorescence intensity over time.
- Data Analysis:
 - The increase in fluorescence upon agonist addition is indicative of intracellular calcium mobilization.
 - Calculate the inhibitory effect of the **YM-254890** analog by comparing the agonist-induced fluorescence signal in the presence and absence of the compound.
 - Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the analog concentration and fitting the data to a sigmoidal dose-response curve.

[³⁵S]GTPyS Binding Assay

This assay directly measures the activation of G proteins. In their active state, G proteins bind GTP. This assay uses a non-hydrolyzable GTP analog, [³⁵S]GTPyS, to quantify G protein activation.

Principle: **YM-254890** inhibits the exchange of GDP for GTP on the Gαq subunit.^[6] This assay measures the ability of **YM-254890** analogs to block the agonist-stimulated binding of [³⁵S]GTPγS to cell membranes containing the Gq-coupled receptor and Gq proteins.

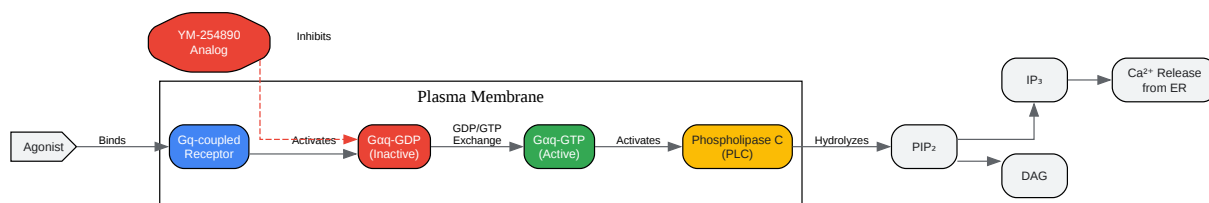
Detailed Protocol:

- Membrane Preparation:
 - Harvest cells expressing the Gq-coupled receptor of interest.
 - Homogenize the cells in a hypotonic buffer and centrifuge to pellet the cell membranes.
 - Wash the membranes and resuspend them in an appropriate assay buffer.
- Assay Reaction:
 - In a microplate, combine the cell membranes, varying concentrations of the **YM-254890** analog, a specific agonist, and GDP.
 - Initiate the reaction by adding [³⁵S]GTPγS.
 - Incubate the mixture at 30°C for a defined period (e.g., 30-60 minutes).
- Termination and Filtration:
 - Stop the reaction by adding ice-cold buffer.
 - Rapidly filter the reaction mixture through glass fiber filters to separate the membrane-bound [³⁵S]GTPγS from the unbound nucleotide.
 - Wash the filters with ice-cold buffer to remove non-specific binding.
- Quantification:
 - Place the filters in scintillation vials with scintillation fluid.
 - Quantify the amount of bound [³⁵S]GTPγS using a scintillation counter.
- Data Analysis:

- The amount of radioactivity detected is proportional to the level of G protein activation.
- Calculate the percentage of inhibition by the **YM-254890** analog relative to the agonist-stimulated signal in the absence of the inhibitor.
- Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the analog concentration.

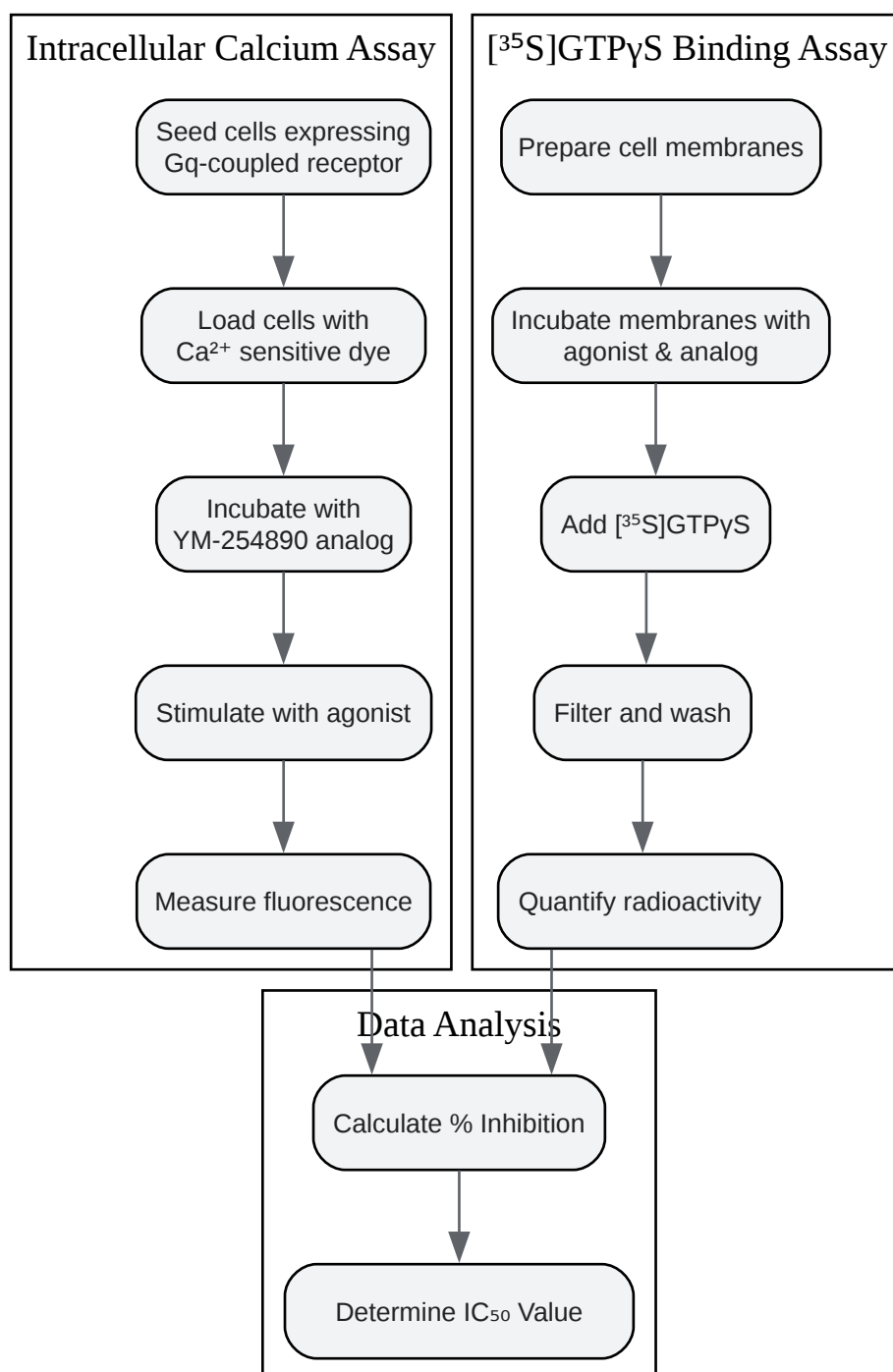
Signaling Pathways and Experimental Workflows

Visualizing the signaling pathways and experimental workflows can aid in understanding the mechanism of action of **YM-254890** analogs and the methods used to evaluate them.



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Caption: Gq/11 signaling pathway and the inhibitory action of **YM-254890** analogs.



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Caption: Experimental workflow for evaluating **YM-254890** analog activity.

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